

An In-depth Technical Guide to the Physiological Effects of the Eledoisin Peptide

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Compound of Interest

Compound Name: *Eledoisin*

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Abstract

Eledoisin, a potent undecapeptide originally isolated from the posterior salivary glands of the octopus *Eledone moschata*, is a member of the tachykinin family of neuropeptides. It exerts a wide range of physiological effects, primarily through its interaction with tachykinin receptors, particularly the neurokinin 3 (NK3) receptor. This technical guide provides a comprehensive overview of the physiological actions of **Eledoisin**, with a focus on its cardiovascular, secretagogue, and smooth muscle effects. Detailed experimental protocols for key assays, quantitative data on its biological activity, and a visualization of its primary signaling pathway are presented to serve as a valuable resource for researchers in pharmacology and drug development.

Introduction

Eledoisin is a tachykinin peptide with the amino acid sequence pGlu-Pro-Ser-Lys-Asp-Ala-Phe-Ile-Gly-Leu-Met-NH₂.^[1] Like other tachykinins, it shares a conserved C-terminal sequence, Phe-X-Gly-Leu-Met-NH₂, which is crucial for its biological activity.^[1] Its diverse pharmacological profile, including potent hypotensive and smooth muscle contractile activities, has made it a subject of scientific investigation for decades.^{[2][3]} This guide will delve into the core physiological effects of **Eledoisin**, providing quantitative data and methodological insights for its study.

Receptor Binding Profile

Eledoisin interacts with all three major subtypes of tachykinin receptors (NK1, NK2, and NK3), which are G-protein coupled receptors (GPCRs). However, it displays a preferential affinity for the NK3 receptor in mammalian systems.[\[4\]](#)[\[5\]](#) The binding affinity of **Eledoisin** for these receptors is a key determinant of its physiological effects.

Table 1: Binding Affinity of **Eledoisin** for Tachykinin Receptors

Receptor Subtype	Ligand	Cell/Tissue Type	IC50 (nM)	Reference
NK1	[¹²⁵ I]Bolton-Hunter Substance P	Guinea Pig Lung Homogenates	>100	[6]
NK2	[¹²⁵ I]Iodohistidyl Neurokinin A	Guinea Pig Lung Homogenates	~100	[6]
NK3	[¹²⁵ I]Bolton-Hunter Eledoisin	Rat Cerebral Cortex Synaptic Membranes	8	[4] [7]
NK3	Eledoisin	Transfected CHO cells	240 (low affinity state)	[7]

Physiological Effects

Cardiovascular Effects: Potent Vasodilation and Hypotension

Eledoisin is a powerful vasodilator, leading to a significant drop in systemic arterial blood pressure.[\[2\]](#)[\[8\]](#) This hypotensive effect is observed across various animal species, including dogs, cats, rabbits, and guinea pigs.[\[2\]](#)[\[8\]](#) The vasodilation is believed to be a direct effect on the peripheral vasculature.[\[2\]](#)

Table 2: Dose-Response of **Eledoisin** on Blood Pressure in Dogs

Dose	Route of Administration	Change in Mean Arterial Pressure (mmHg)	Species	Reference
0.5 - 2 ng/kg	Intravenous	Significant, transient fall	Dog	[2] [8]
10 - 50 ng/kg	Intravenous	Marked and prolonged fall	Dog	[2] [8]

Secretagogue Effects: Stimulation of Salivary Secretion

One of the most potent effects of **Eledoisin** is the stimulation of salivary secretion.[\[1\]](#)[\[9\]](#) This action is a direct effect on the salivary glands and is not mediated by cholinergic, adrenergic, histaminergic, or serotonergic receptors.[\[9\]](#)

Table 3: Effect of **Eledoisin** on Salivary Flow Rate

Dose	Route of Administration	Effect on Salivary Flow	Species	Reference
Low concentrations	Intra-carotid	Potent stimulation of secretion	Dog	[9]
Chronic administration	Not specified	Increase in salivary gland size	Rat	[1]

Specific quantitative data on salivary flow rate in response to varying doses of **Eledoisin** is not readily available in the reviewed literature.

Smooth Muscle Effects: Contraction of Extravascular Smooth Muscle

Eledoisin causes the contraction of various extravascular smooth muscles, including those in the gastrointestinal tract.[3][10] Its effect on the guinea pig ileum is particularly pronounced.[3][10]

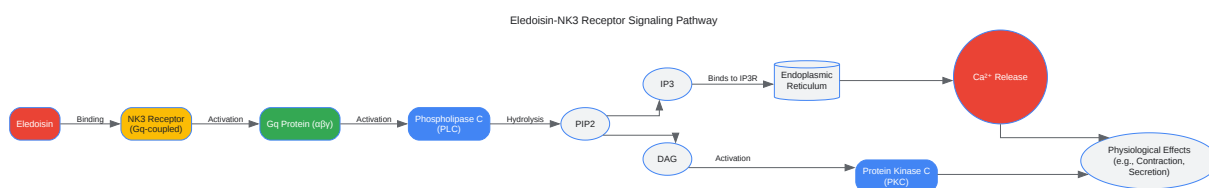
Table 4: Contractile Effect of **Eledoisin** on Guinea Pig Ileum

Parameter	Value	Tissue	Reference
Potency	High	Guinea Pig Ileum	[3][10]

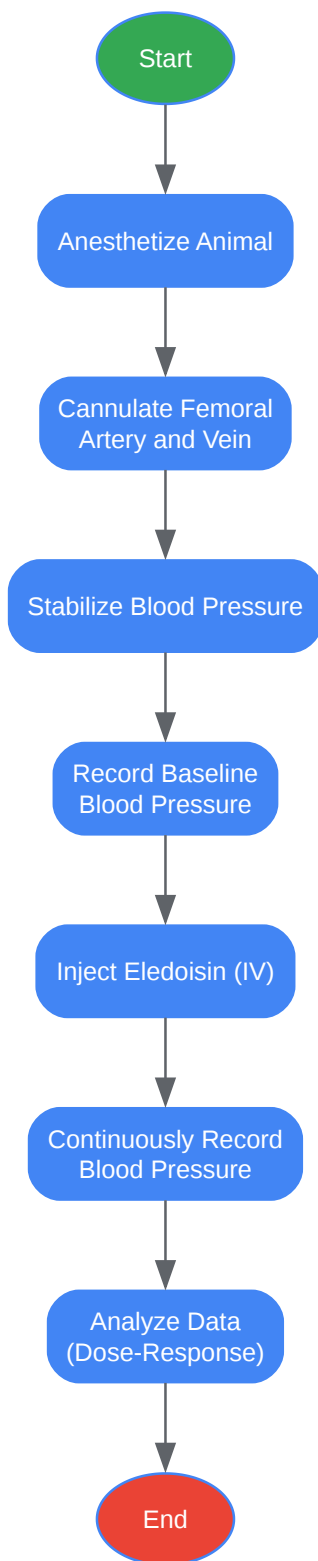
Specific EC50 values for **Eledoisin**-induced smooth muscle contraction were not consistently reported across the reviewed literature.

Signaling Pathway

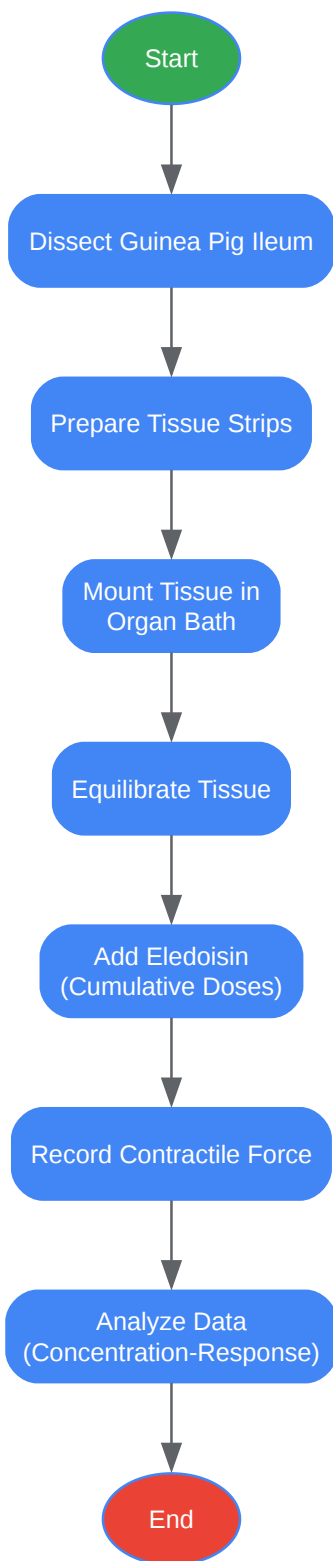
Eledoisin mediates its effects primarily through the activation of the NK3 receptor, a Gq-protein coupled receptor. Binding of **Eledoisin** to the NK3 receptor initiates a signaling cascade that leads to the mobilization of intracellular calcium and the activation of downstream cellular responses.



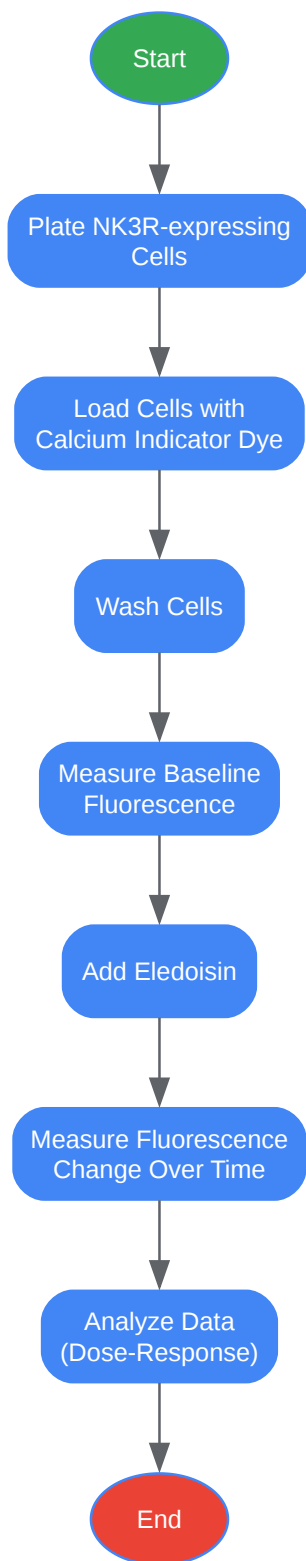
In Vivo Blood Pressure Measurement Workflow



Isolated Organ Bath Workflow for Smooth Muscle Contraction



Intracellular Calcium Mobilization Assay Workflow

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References

- 1. Proceedings: Effects on salivary glands of the chronic administration of eledoisin and physalaemin to rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The action of eledoisin on the systemic arterial blood pressure of some experimental animals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The action of eledoisin on the peristaltic reflex of guinea-pig isolated ileum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Comparison of the binding of radiolabelled neurokinin A and eledoisin in rat cortex synaptic membranes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Characterization of Antisera Specific to NK1, NK2, and NK3 Neurokinin Receptors and their Utilization to Localize Receptors in the Rat Gastrointestinal Tract - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Radioiodinated substance P, neurokinin A, and eledoisin bind predominantly in NK1 receptors in guinea pig lung - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Stable expression of high affinity NK1 (substance P) and NK2 (neurokinin A) receptors but low affinity NK3 (neurokinin B) receptors in transfected CHO cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. The action of eledoisin on the systemic arterial blood pressure of some experimental animals - PMC [pmc.ncbi.nlm.nih.gov]
- 9. [Eledoisin stimulation of salivary secretion in dogs] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. The action of eledoisin on the peristaltic reflex of guinea-pig isolated ileum - PMC [pmc.ncbi.nlm.nih.gov]
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